

Acid Blue 182: A Technical Overview of a Synthetic Anthraquinone Dye

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Compound of Interest

Compound Name: Acid Blue 182

Cat. No.: B13450863

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For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a comprehensive overview of the available scientific and technical information regarding **Acid Blue 182** (CAS No. 12219-26-0). While initial interest may lie in its biological activity for research and drug development, a thorough review of current literature indicates that the predominant body of knowledge on **Acid Blue 182** is centered on its industrial applications as a synthetic dye. This document summarizes its chemical properties, known applications, and the limited information available regarding its biological effects.

Chemical and Physical Properties

Acid Blue 182, also known as C.I. **Acid Blue 182**, is a synthetic dye belonging to the anthraquinone class.^[1] Its chemical structure is characterized by a central anthraquinone core. The IUPAC name for **Acid Blue 182** is disodium;4-[4-[acetyl(methyl)amino]-2-sulfonatoanilino]-1-amino-9,10-dioxoanthracene-2-sulfonate.^[2]

Property	Value	Reference
CAS Number	12219-26-0	[1]
Molecular Formula	C23H17N3Na2O9S2	[3]
Molecular Weight	589.5 g/mol	[2]
Appearance	Blue Powder	[4]
Solubility	Soluble in water	[4]

Industrial Applications

The primary application of **Acid Blue 182** is as a colorant in various industries. It is valued for its bright blue hue and good fastness properties.[1][5]

- Textile Industry: Used for dyeing wool, silk, nylon, and blended fabrics.[6]
- Paper Industry: Utilized in paper coloring.[5]
- Detergents: It has been used as a detergent builder, where it helps regulate pH and viscosity.[7]
- Other Applications: It has also found use in the coloring of cosmetics and pharmaceuticals.[8]

Biological Activity and Toxicology

Information regarding the specific biological activity of **Acid Blue 182** at a cellular or molecular level is limited in the public domain. The available data primarily focuses on its general properties and safety in the context of its industrial use.

One source describes **Acid Blue 182** as having bactericidal properties.[7] However, detailed studies quantifying this activity, such as determining the minimum inhibitory concentration (MIC) against various bacterial strains, are not readily available in the provided search results.

Toxicological data is also sparse. A safety data sheet (SDS) indicates that it is not classified as a hazardous substance according to GHS criteria.[3][9] The SDS reports no available data on

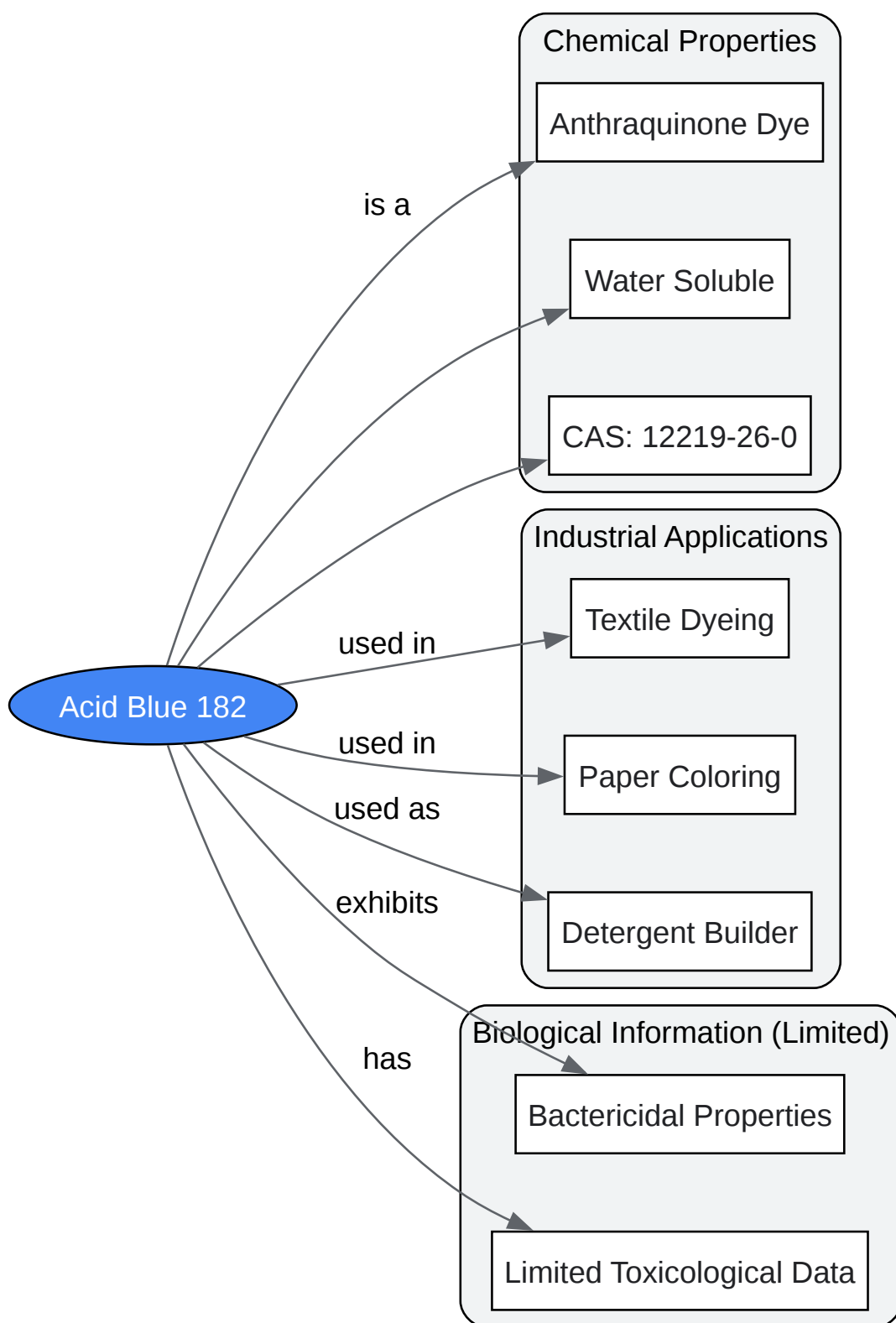
toxicity to fish, daphnia, algae, or microorganisms.[9]

Due to the lack of specific data on its interaction with biological signaling pathways or molecular targets, it is not possible to provide a detailed account of its mechanism of action in a biological context relevant to drug development.

Experimental Protocols

Detailed experimental protocols for assessing the biological activity of **Acid Blue 182** are not available in the reviewed literature. For general guidance on relevant methodologies, researchers can refer to standard protocols for assessing bactericidal activity or general cytotoxicity assays.

Summary of Known Information about Acid Blue 182



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Caption: Overview of **Acid Blue 182**'s properties and applications.

Conclusion

Acid Blue 182 is a well-characterized synthetic dye with established industrial uses. However, there is a significant gap in the scientific literature regarding its specific biological activities and mechanisms of action at a molecular level. For researchers in drug development, this compound currently represents an unexplored entity. Further investigation would be required to determine if it possesses any pharmacological properties beyond its reported bactericidal effects. The lack of available data precludes a more in-depth analysis of its potential as a therapeutic agent at this time.

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